

A Comprehensive Technical Guide to (+)-Acutifolin A: Physical and Chemical Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (+)-Acutifolin A

Cat. No.: B15191920

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For researchers, scientists, and professionals in drug development, this in-depth technical guide provides a thorough overview of the physical and chemical properties of **(+)-Acutifolin A**, a novel flavan-derived constituent. This document summarizes its characteristics, details the experimental protocols for its isolation and structural elucidation, and explores its potential biological activities and associated signaling pathways.

Physicochemical Properties of (+)-Acutifolin A

(+)-Acutifolin A is a novel natural product isolated from the bark of *Brosimum acutifolium*, a plant used in Brazilian folk medicine.^{[1][2][3]} Its unique structure features a bicyclo[3.3.1]non-3-ene-2,9-dione ring system.^{[1][3]} The following table summarizes the known physical and chemical properties of this compound.

Property	Value	Source
Molecular Formula	C ₂₀ H ₂₂ O ₄	[1]
Molecular Weight	326.39 g/mol	Calculated from Molecular Formula
Appearance	Colorless oil	[1]
Optical Rotation	+28.6 (c 0.85, CHCl ₃)	[1]
UV (MeOH) λ _{max} (log ε)	204 (4.43), 225 (4.13), 281 (3.78) nm	[1]
IR (film) ν _{max}	3400, 1710, 1615, 1500 cm ⁻¹	[1]
High-Resolution Mass Spectrometry (HRMS)	m/z 327.1573 [M+H] ⁺ (Calcd for C ₂₀ H ₂₃ O ₄ , 327.1596)	[1]

Experimental Protocols

Isolation of (+)-Acutifolin A

The isolation of **(+)-Acutifolin A** from the bark of *Brosimum acutifolium* involves a multi-step extraction and chromatographic purification process.[1]

1. Extraction:

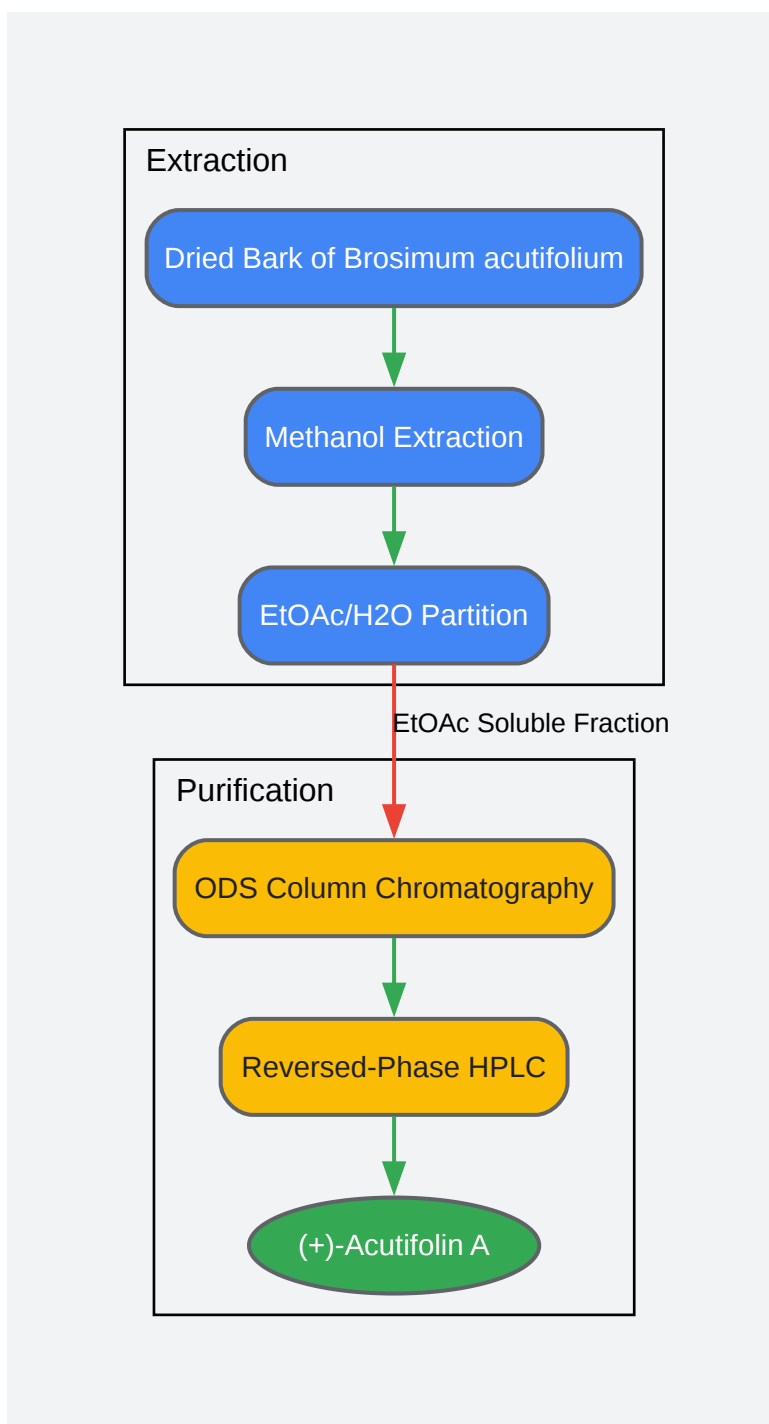
- The dried and powdered bark of *Brosimum acutifolium* is extracted with methanol (MeOH).
- The resulting MeOH extract is then partitioned between ethyl acetate (EtOAc) and water (H₂O).[1]
- The EtOAc-soluble portion, containing a mixture of flavonoids and other secondary metabolites, is concentrated for further purification.[1]

2. Chromatographic Purification:

- The crude EtOAc extract is subjected to open column chromatography on an octadecylsilyl (ODS) silica gel column.

- Further purification is achieved through reversed-phase High-Performance Liquid Chromatography (HPLC) to yield pure **(+)-Acutifolin A**.^[1]

The following diagram illustrates the general workflow for the isolation of **(+)-Acutifolin A**.



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Isolation workflow for **(+)-Acutifolin A**.

Structure Elucidation

The chemical structure of **(+)-Acutifolin A** was determined using a combination of spectroscopic techniques.^{[1][3]}

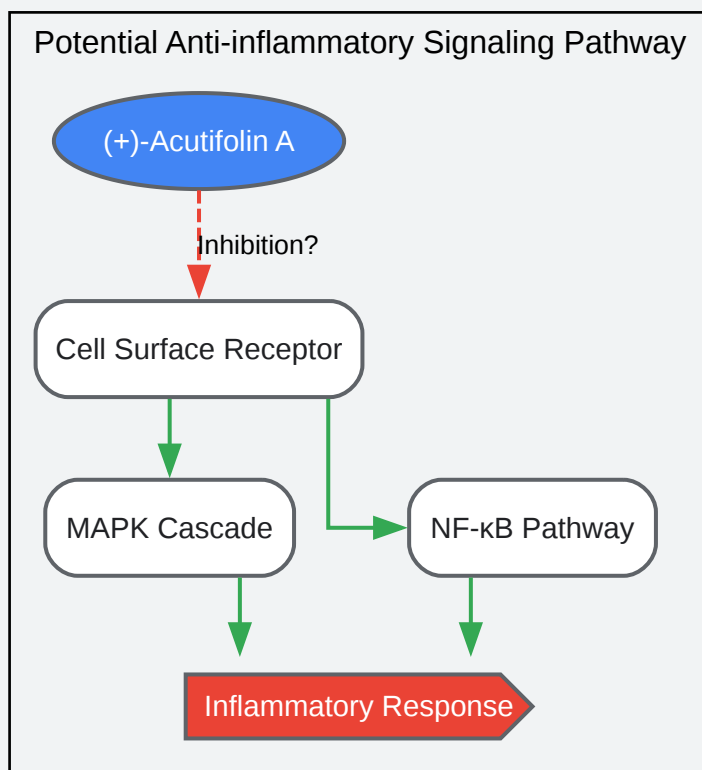
- 1D and 2D Nuclear Magnetic Resonance (NMR) Spectroscopy: Including ¹H NMR, ¹³C NMR, COSY, HMQC, and HMBC experiments to establish the connectivity of protons and carbons.
- Mass Spectrometry (MS): High-resolution mass spectrometry was used to determine the exact molecular formula.^[1]
- Infrared (IR) and Ultraviolet (UV) Spectroscopy: To identify functional groups and the chromophore system.^[1]

Biological Activity and Signaling Pathways

While the bark of *Brosimum acutifolium* is known for its anti-inflammatory and antirheumatic properties, specific biological activities and the mechanisms of action for **(+)-Acutifolin A** have not been extensively studied.^{[1][4]} However, based on the activities of other flavans and compounds isolated from this plant, potential areas of investigation include:

- Anti-inflammatory Activity: Many flavonoids exhibit anti-inflammatory effects by modulating key signaling pathways such as the NF-κB and MAPK pathways.
- Antioxidant Activity: The phenolic nature of flavonoids suggests potential radical scavenging and antioxidant properties.
- Cytotoxic Activity: Other constituents of *Brosimum acutifolium* have demonstrated cytotoxic activity against cancer cell lines.^[5]

The following diagram depicts a hypothetical signaling pathway that could be modulated by **(+)-Acutifolin A**, based on the known mechanisms of other flavonoids in inflammation.



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Hypothetical anti-inflammatory signaling pathway.

Further research is required to elucidate the specific biological targets and signaling pathways modulated by **(+)-Acutifolin A**, which will be crucial for evaluating its therapeutic potential.

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